

what is D149 indoline dye

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553625

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An In-depth Technical Guide to D149 Indoline Dye for Researchers and Scientists

Introduction

D149, a metal-free indoline dye, is a prominent sensitizer in the field of dye-sensitized solar cells (DSSCs).^{[1][2]} Its chemical name is 5-[[4-[4-(2,2-diphenylethenyl)phenyl]-1,2,3,3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid.^[3] Renowned for its high molar extinction coefficient and promising power conversion efficiencies, D149 stands as a significant alternative to traditional ruthenium-based dyes.^{[1][2][4]} This guide provides a comprehensive overview of D149, focusing on its physicochemical properties, performance in DSSCs, and detailed experimental protocols relevant to its application.

Physicochemical Properties

D149 is characterized by a donor- π -acceptor (D- π -A) structure. The indoline moiety acts as the electron donor, conjugated through a π -bridge to a rhodanine-3-acetic acid acceptor, which also serves as an anchoring group to semiconductor surfaces like TiO₂.^[2]

Photophysical and Electrochemical Data

The photophysical and electrochemical properties of D149 are crucial for its function as a sensitizer. These properties can be influenced by the solvent environment.^{[1][5]}

Property	Value	Solvent/Conditions	Reference
Absorption Maximum (λ_{max})	525-550 nm	Benzene, Acetonitrile, Methanol	[1]
540 nm	---	[4]	
400 nm, 560 nm	---	[6]	
Molar Extinction Coefficient (ϵ)	68,700 M ⁻¹ cm ⁻¹	at 540 nm	[4]
Excited State Lifetime (S_1)	99 ps	Methanol	[5]
178 ps	Ethanol	[5]	
280 ps	Acetonitrile	[5]	
540 ps	Acetone	[5]	
720 ps	Tetrahydrofuran (THF)	[5]	
800 ps	Chloroform	[5]	
< 120 ps	Adsorbed on a surface	[1][2]	
Excited State Lifetime (S_2)	Sub-picosecond	---	[5]
Energy Gap (E_g)	1.8 eV	---	[6]
Dipole Moment	~12.44 D	in water	[7]
HOMO Energy	Must be above the valence band of the semiconductor	---	[8]
LUMO Energy	Must lie above the conduction band of the semiconductor	---	[8]

Note: The Highest Occupied Molecular Orbital (HOMO) is delocalized over the indoline unit, while the Lowest Unoccupied Molecular Orbital (LUMO) is more localized around the cyanoacrylic acid or rhodanine ring(s).[\[2\]](#)

Performance in Dye-Sensitized Solar Cells (DSSCs)

D149 has demonstrated high power conversion efficiencies (PCE) in DSSCs, reaching up to 9%.[\[1\]](#)[\[2\]](#) Its performance is influenced by factors such as the semiconductor material (e.g., TiO₂, ZnO), the electrolyte, and the use of co-adsorbents like chenodeoxycholic acid (CDCA) to prevent dye aggregation.[\[1\]](#)[\[9\]](#)[\[10\]](#)

Semiconductor	Electrolyte	Co-adsorbent	J _{sc} (mA/cm ²)	V _{oc} (V)	FF	PCE (%)	Reference
TiO ₂	Ionic-liquid based	---	---	---	---	9.03	[8]
TiO ₂	Acetonitrile based	---	---	---	---	6.67	[8]
ZnO	2,2,2-Trifluoroethanol	---	---	---	---	1.662	[9] [11]
TiO ₂	Not specified	Not used	16.3	0.65	0.66	7.0	[10]
TiO ₂	Not specified	CDCA	17.5	0.67	0.66	7.7	[10]

Experimental Protocols

D149 Dye Solution Preparation

A standard protocol for preparing a **D149 dye** solution for sensitizing photoanodes involves dissolving the dye in a mixture of solvents.

- Solvent Preparation: Prepare a 1:1 (v/v) mixture of acetonitrile and tert-butanol.
- Dye Dissolution: Dissolve D149 in the solvent mixture to a final concentration of 0.5 mM.[4]

Photoanode Sensitization

This protocol describes the process of adsorbing the **D149 dye** onto a TiO₂ photoanode.

- Photoanode Preparation: Prepare a mesoporous TiO₂ film on a conductive glass substrate (e.g., FTO glass) using a method like doctor-blading.[2] Sinter the film at high temperatures (e.g., a gradient program reaching 450-500°C) to ensure good particle necking and remove organic binders.
- Cooling: Allow the sintered TiO₂ films to cool to approximately 80-110°C.[4]
- Immersion: Immerse the warm TiO₂ films into the prepared 0.5 mM **D149 dye** solution.[4]
- Sensitization: Leave the films in the dye solution overnight in a dark environment to ensure complete and uniform dye uptake.[4]
- Rinsing: Remove the sensitized photoanodes from the dye solution and rinse them with acetonitrile to remove any non-adsorbed dye molecules.[4]
- Drying: Dry the sensitized photoanodes before cell assembly.[4]

DSSC Assembly

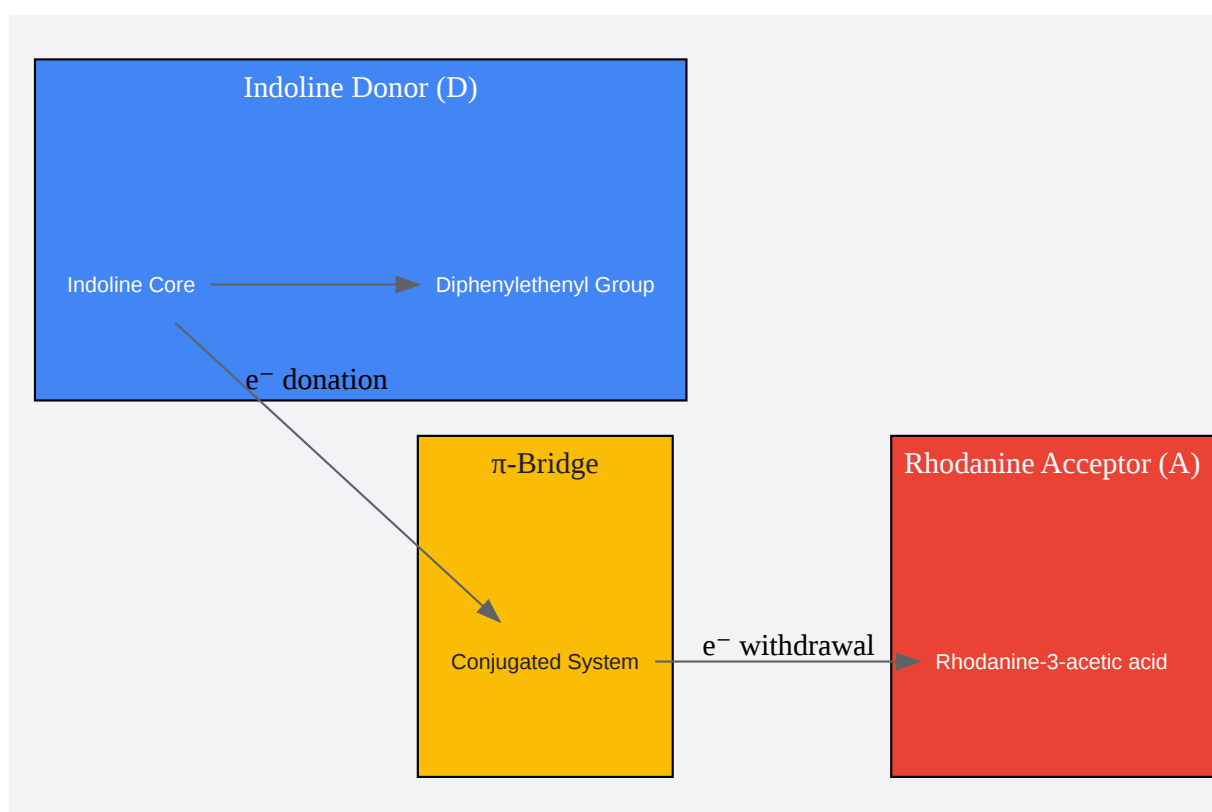
The following steps outline the assembly of a sandwich-type DSSC using a D149-sensitized photoanode.

- Counter Electrode Preparation: Prepare a platinum (Pt) counter electrode by coating a conductive glass substrate with a Pt catalyst solution (e.g., H₂PtCl₆) and heating it to 400°C for 20 minutes.[4]
- Assembly: Place a 25 µm thick Surlyn spacer between the D149-sensitized photoanode and the Pt counter electrode to create a sandwich-type cell.[4]
- Sealing: Seal the cell by heating the Surlyn spacer.

- Electrolyte Filling: Introduce the electrolyte (e.g., an iodide/triiodide based electrolyte) into the cell through a pre-drilled hole in the counter electrode via capillary action.[12]
- Sealing the Filling Hole: Seal the hole with a piece of Surlyn backed by a small piece of glass or aluminum foil.[4]

Visualizations

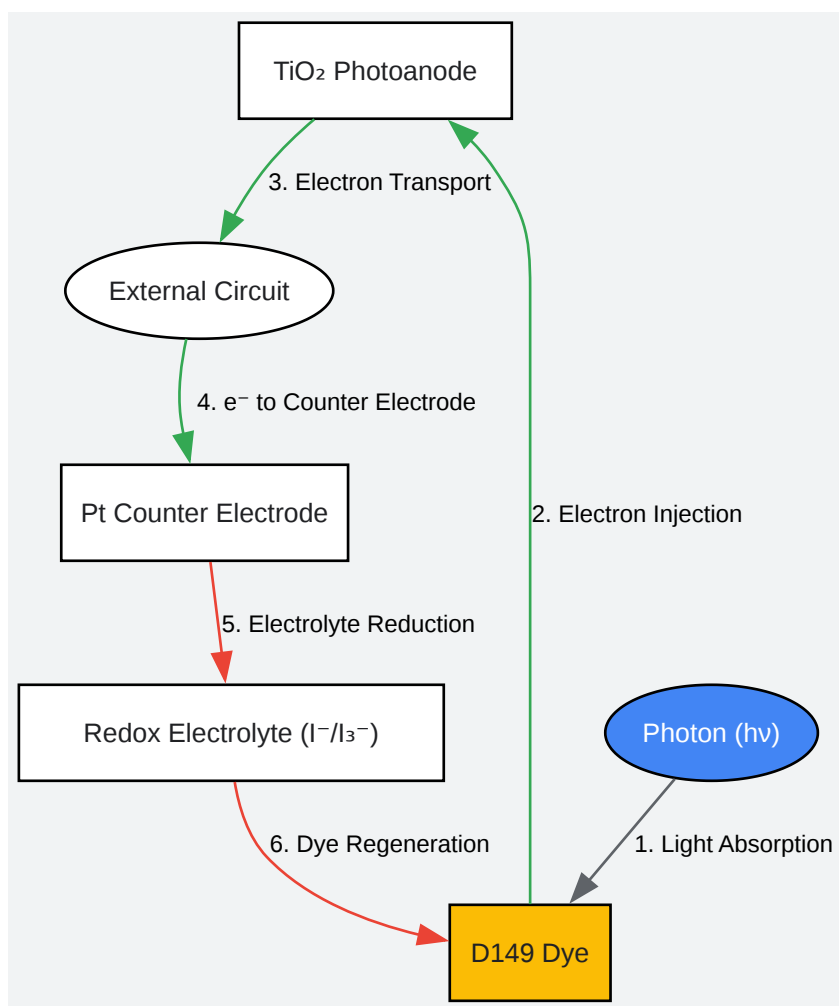
Molecular Structure of D149

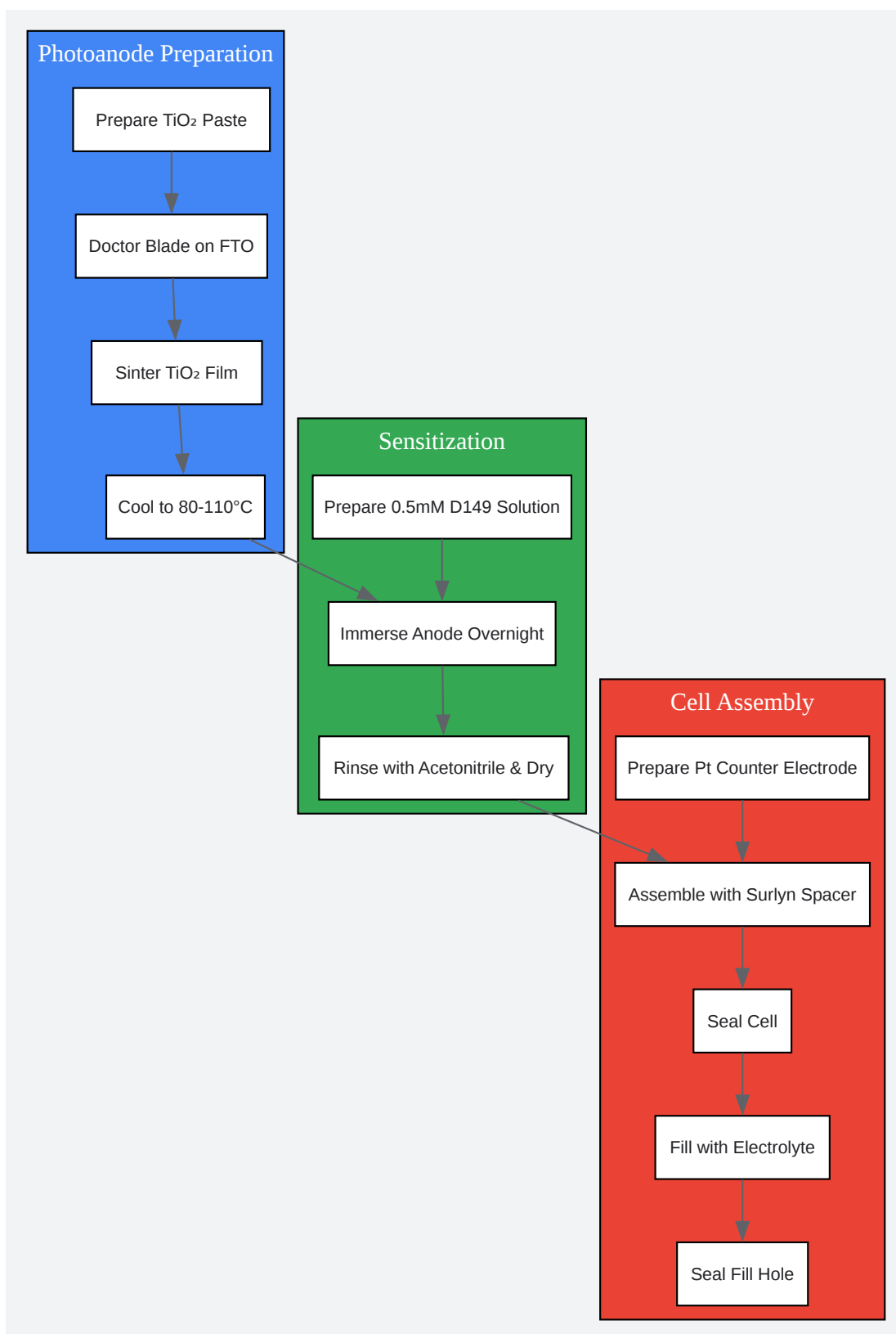


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Caption: D- π -A structure of **D149 dye**.

DSSC Working Principle with D149





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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Isomerization and Aggregation of the Solar Cell Dye D149 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [4. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [5. \[PDF\] Ultrafast photoinduced relaxation dynamics of the indoline dye D149 in organic solvents. | Semantic Scholar \[semanticscholar.org\]](#)
- [6. Investigation of Dye Dopant Influence on Electrooptical and Morphology Properties of Polymeric Acceptor Matrix Dedicated for Ternary Organic Solar Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Corrosion Inhibition Potential of Indoline Dyes D149: A DFT and Monte Carlo Simulation Study | Semantic Scholar \[semanticscholar.org\]](#)
- [8. cdnsiencepub.com \[cdnsiencepub.com\]](https://cdnsiencepub.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. Improved performance of D149 dye-sensitized ZnO-based solar cell under solvents activation effect | Semantic Scholar \[semanticscholar.org\]](#)
- [12. youtube.com \[youtube.com\]](https://youtube.com)
- To cite this document: BenchChem. [what is D149 indoline dye]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553625/docs#what-is-d149-indoline-dye>]

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